

Suppliers and commercial availability of 3-(2,2,2-Trifluoroacetyl)benzonitrile

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Compound of Interest

Compound Name: 3-(2,2,2-Trifluoroacetyl)benzonitrile

Cat. No.: B1316734

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Technical Guide: 3-(2,2,2-Trifluoroacetyl)benzonitrile

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **3-(2,2,2-Trifluoroacetyl)benzonitrile**, a key building block in medicinal chemistry and drug discovery. This document outlines its chemical properties, commercial availability, and provides insights into its synthesis and safe handling.

Core Compound Information

Property	Value	Reference
Chemical Name	3-(2,2,2-Trifluoroacetyl)benzonitrile	
CAS Number	23568-85-6	[1] [2]
Molecular Formula	C ₉ H ₄ F ₃ NO	[1] [2]
Molecular Weight	199.13 g/mol	[3] [4]
MDL Number	MFCD01319970	[1] [2]
SMILES	FC(F) (F)C(=O)C1=CC=CC(=C1)C# N	[1] [2]

Commercial Availability and Suppliers

3-(2,2,2-Trifluoroacetyl)benzonitrile is available from a number of chemical suppliers. While pricing and stock levels are often subject to quotation, the following table summarizes known suppliers and available data. Researchers are advised to contact the suppliers directly for the most current information.

Supplier	Catalog Number	Purity	Available Quantities	Notes
--INVALID-LINK--	23568-85-6	Request Quote	Request Quote	Provides comprehensive analytical data (NMR, HPLC, LC-MS) upon request.
--INVALID-LINK--	AJ23807	Request Quote	Request Quote	
--INVALID-LINK--	AR002ODN	Request Quote	Request Quote	
--INVALID-LINK--	23568-85-6	Request Quote	Request Quote	Specializes in synthesis and characterization of small molecules.
--INVALID-LINK--	BD224341	Request Quote	Request Quote	

Synthesis and Experimental Protocols

While specific, detailed experimental protocols for the synthesis of **3-(2,2,2-Trifluoroacetyl)benzonitrile** are not readily available in the public domain, a potential synthetic pathway is referenced by Ambeed, citing a publication in *Bioorganic and Medicinal Chemistry*, 2008, vol. 16, p. 3091 - 3107.[\[1\]](#) Researchers should consult this primary literature for detailed methodologies.

A general approach for the synthesis of similar benzonitrile derivatives often involves a multi-step process that may include:

- Nitration: Introduction of a nitro group onto a substituted benzene ring.
- Reduction: Conversion of the nitro group to an amine.
- Sandmeyer or Related Reactions: Transformation of the amino group into a nitrile.

- Acylation: Introduction of the trifluoroacetyl group.

The following diagram illustrates a generalized procurement and initial handling workflow for a research chemical like **3-(2,2,2-Trifluoroacetyl)benzonitrile**.

Procurement and initial laboratory workflow for a research chemical.

Safety, Handling, and Storage

A specific Safety Data Sheet (SDS) for **3-(2,2,2-Trifluoroacetyl)benzonitrile** was not readily available. However, based on the safety information for structurally related compounds such as other fluorinated benzonitriles, the following general precautions should be taken:

- Hazard Statements: Likely to be harmful if swallowed, in contact with skin, or if inhaled. May cause skin and eye irritation.
- Precautionary Statements:
 - Prevention: Avoid breathing dust, fumes, gas, mist, vapors, or spray. Wash skin thoroughly after handling. Do not eat, drink, or smoke when using this product. Use only outdoors or in a well-ventilated area. Wear protective gloves, protective clothing, eye protection, and face protection.
 - Response: In case of contact with eyes, rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If skin irritation occurs, get medical advice/attention. If swallowed, call a poison center or doctor.
 - Storage: Store in a well-ventilated place. Keep container tightly closed.
 - Disposal: Dispose of contents and container in accordance with local, regional, and national regulations.

It is imperative to obtain and review the specific Safety Data Sheet from the supplier before handling this compound.

Potential Applications in Research and Drug Development

Trifluoromethylated and cyano-substituted aromatic compounds are of significant interest in medicinal chemistry. The trifluoromethyl group can enhance metabolic stability, lipophilicity, and binding affinity of a molecule. The nitrile group can act as a hydrogen bond acceptor or be a precursor for other functional groups. **3-(2,2,2-Trifluoroacetyl)benzonitrile** serves as a versatile starting material for the synthesis of more complex molecules with potential therapeutic applications.

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References

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